

Tibremciclib in DMSO Technical Support Center

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Compound of Interest

Compound Name: *Tibremciclib*

Cat. No.: *B12370543*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the long-term stability of **Tibremciclib** in DMSO. Find troubleshooting tips, frequently asked questions, and best practices for handling and storing this potent CDK4/6 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Tibremciclib**?

A1: **Tibremciclib** is soluble in DMSO. For cell-based assays, it is crucial to dilute the DMSO stock solution in your culture medium to a final DMSO concentration of less than 0.5% to avoid cellular toxicity. A negative control with the same DMSO concentration should be included in your experiments.

Q2: What are the recommended storage conditions for **Tibremciclib** in DMSO?

A2: For long-term stability, it is recommended to store **Tibremciclib** stock solutions in DMSO at -80°C. For short-term storage, -20°C is acceptable for up to one month.^[1] It is best practice to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[1][2]} Once an aliquot is thawed, it can be kept at 4°C for up to two weeks.^[2]

Q3: How long is a **Tibremciclib** in DMSO solution stable?

A3: The stability of any compound in DMSO is highly dependent on the specific characteristics of the compound and storage conditions.^[3] While specific long-term stability data for **Tibremciclib** in DMSO is not publicly available, general guidelines for small molecules in

DMSO suggest that solutions stored at -80°C can be stable for at least six months.^[1] However, it is strongly recommended to perform periodic quality control checks to ensure the integrity of your solution, especially if it has been in storage for an extended period. If a solution is stored at -20°C for more than a month, its efficacy should be re-examined.^{[1][2]}

Q4: Can I store my **Tibremciclib** in DMSO solution at room temperature?

A4: Storing **Tibremciclib** in DMSO at room temperature is not recommended for long-term stability. Studies on a large number of compounds in DMSO have shown that while many are stable for weeks, a significant percentage show degradation over months.^{[4][5]} The probability of observing a compound after one year of storage at room temperature in DMSO was found to be 52%.^[4] To ensure the potency and integrity of **Tibremciclib**, adhere to the recommended storage conditions of -20°C or -80°C.

Q5: How do multiple freeze-thaw cycles affect the stability of **Tibremciclib** in DMSO?

A5: Repeated freeze-thaw cycles should be avoided as they can lead to compound degradation.^{[1][2]} DMSO is also hygroscopic and can absorb water from the atmosphere with each thaw cycle, which may contribute to hydrolysis of the compound.^[3] To mitigate this, it is highly recommended to prepare single-use aliquots of your stock solution.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Loss of compound activity in experiments	1. Compound degradation due to improper storage. 2. Multiple freeze-thaw cycles. 3. Contamination of the stock solution.	1. Prepare a fresh stock solution of Tibremciclib from powder. 2. Perform a quality control check on your existing stock solution using a method like HPLC-MS to assess its purity and concentration. 3. Ensure you are using single-use aliquots to avoid freeze-thaw cycles.
Precipitation observed when diluting in aqueous buffer/media	1. Low solubility of Tibremciclib in aqueous solutions. 2. Too rapid dilution from a high concentration DMSO stock.	1. Perform a stepwise dilution to avoid a rapid change in solvent polarity. 2. Ensure the final DMSO concentration in your working solution is sufficient to maintain solubility but does not exceed cytotoxic levels (typically <0.5% for cell-based assays).
Inconsistent experimental results	1. Inaccurate initial concentration of the stock solution. 2. Degradation of the compound over time. 3. Pipetting errors during dilution.	1. Verify the concentration of your stock solution. 2. Use a freshly prepared stock solution or a recently validated aliquot. 3. Calibrate your pipettes and ensure proper mixing during dilutions.

Stability Data Summary

While specific quantitative data for the long-term stability of **Tibremciclib** in DMSO is not publicly available, the following table provides general stability guidelines for small molecules in DMSO based on common laboratory practices and literature.

Storage Temperature	Duration	Expected Stability	Recommendation
-80°C	> 6 months	Generally stable	Recommended for long-term storage. Prepare single-use aliquots.
-20°C	1 month	Generally stable	Suitable for short-term storage. Re-qualify solution if stored longer.
4°C	< 2 weeks	Potentially unstable	Not recommended for storage. Use freshly thawed aliquots.
Room Temperature	Days to Weeks	Unstable	Avoid. Significant degradation is possible.

Experimental Protocols

Protocol: Assessment of **Tibremciclib** Stability in DMSO by HPLC-MS

This protocol outlines a general method to assess the stability of **Tibremciclib** in a DMSO stock solution over time.

1. Objective: To determine the percentage of intact **Tibremciclib** remaining in a DMSO solution after storage under specific conditions (e.g., -80°C, -20°C, 4°C, room temperature) at various time points.

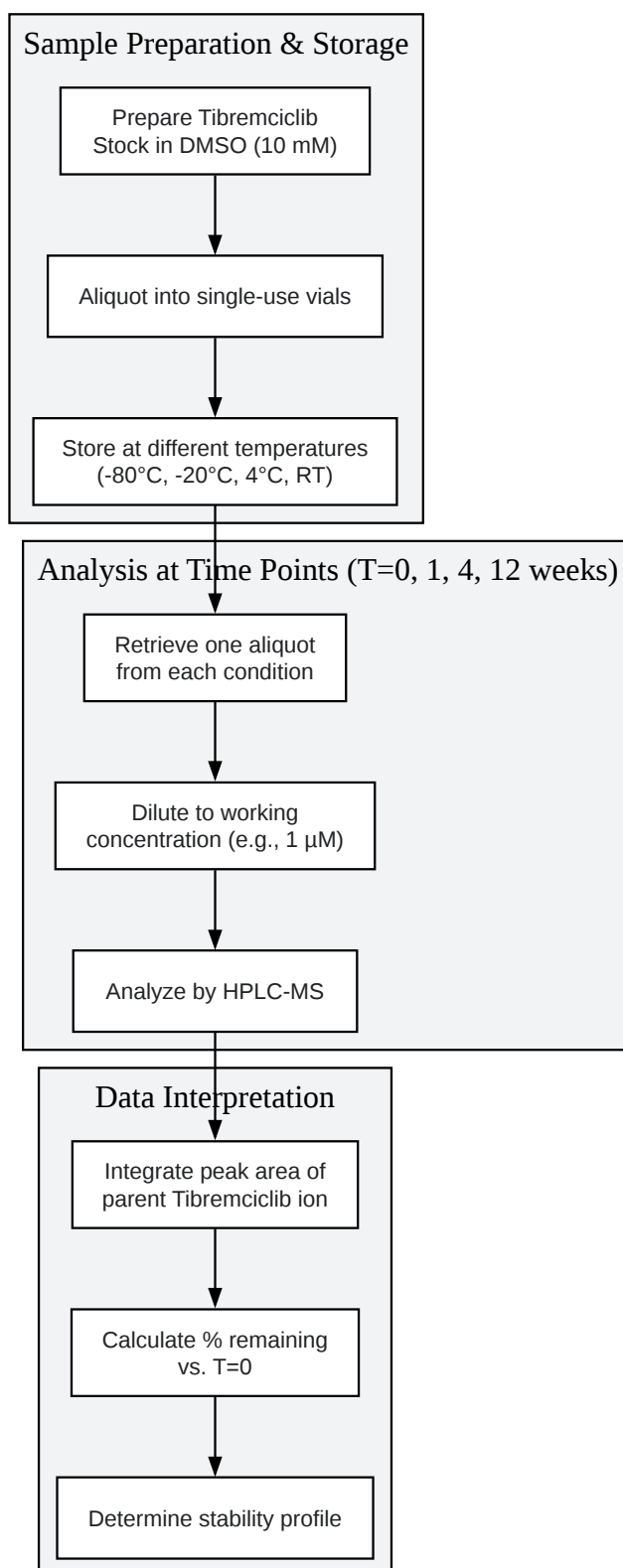
2. Materials:

- **Tibremciclib** in DMSO stock solution (e.g., 10 mM)
- HPLC-grade DMSO
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA)

- HPLC vials
- High-Performance Liquid Chromatography (HPLC) system coupled with a Mass Spectrometer (MS)

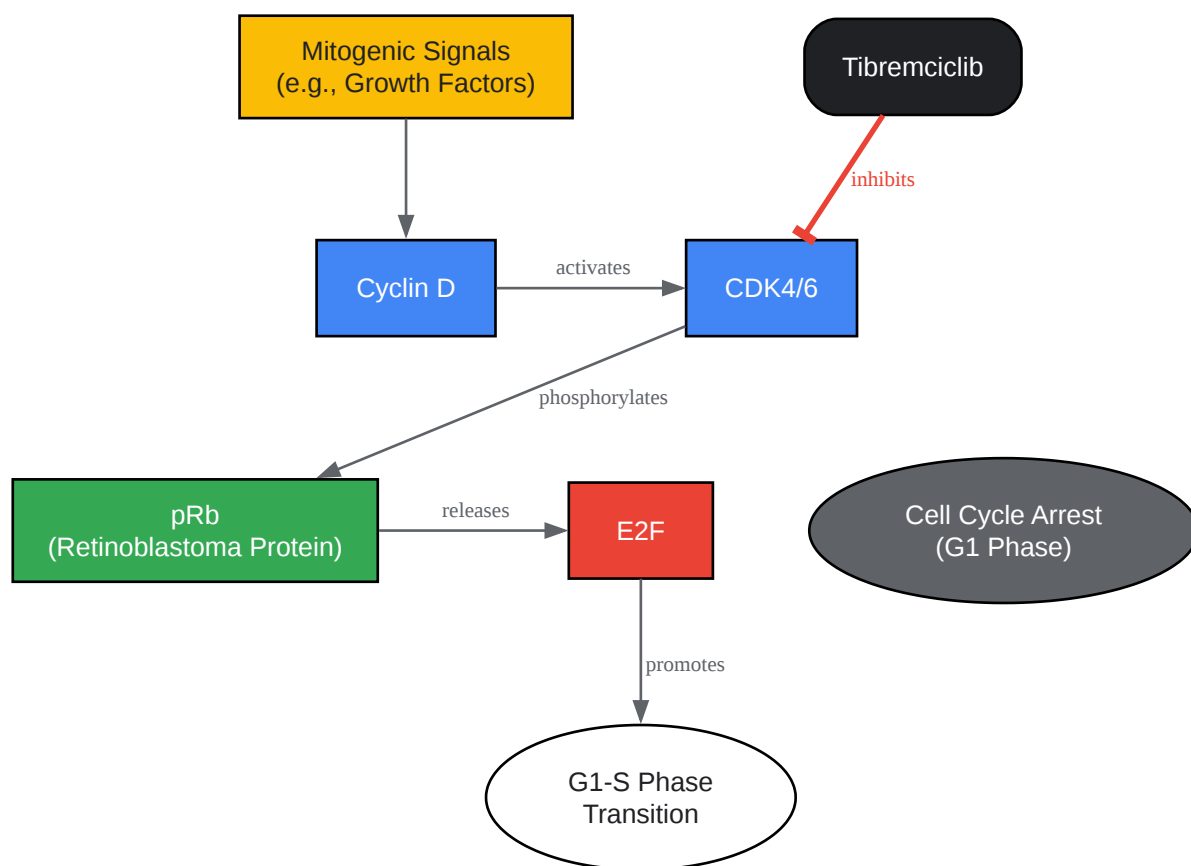
3. Method:

Visualizations



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Caption: Workflow for assessing the stability of **Tibremciclib** in DMSO.



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Caption: Simplified CDK4/6 signaling pathway and the inhibitory action of **Tibremciclib**.

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